

# InChI key for Hydroxythiohomosildenafil

## XZVSAQIQEGFWQS-UHFFFAOYSA-N

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: *Hydroxythiohomosildenafil*

Cat. No.: *B1673985*

[Get Quote](#)

## Hydroxythiohomosildenafil: A Technical and Analytical Overview

InChI Key: XZVSAQIQEGFWQS-UHFFFAOYSA-N

For Research Use Only. Not for human or veterinary use.

### Introduction

**Hydroxythiohomosildenafil** is a structural analogue of sildenafil, the active pharmaceutical ingredient in Viagra®. It has been identified as an undeclared ingredient in various herbal dietary supplements marketed for sexual performance enhancement[1][2]. As an unapproved substance, its pharmacological and toxicological properties have not been fully characterized, posing potential health risks to consumers[3]. This technical guide provides an in-depth overview of **Hydroxythiohomosildenafil**, including its presumed mechanism of action, inferred synthesis, and analytical methodologies for its detection and quantification. This document is intended for researchers, scientists, and drug development professionals.

### Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C23H32N6O4S2	[4]
Molecular Weight	520.67 g/mol	[4]
InChI Key	XZVSAQIQEGFWQS- UHFFFAOYSA-N	[3]
CAS Number	479073-82-0	[3][4]

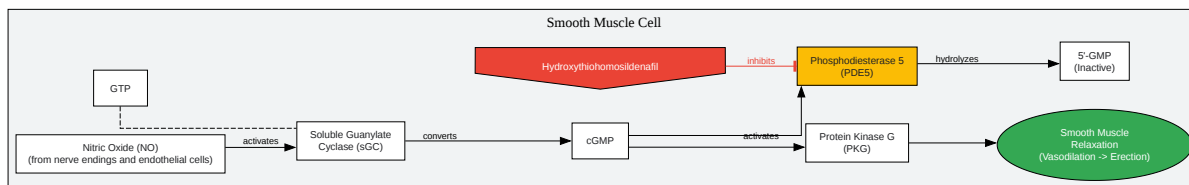
## Pharmacology and Mechanism of Action

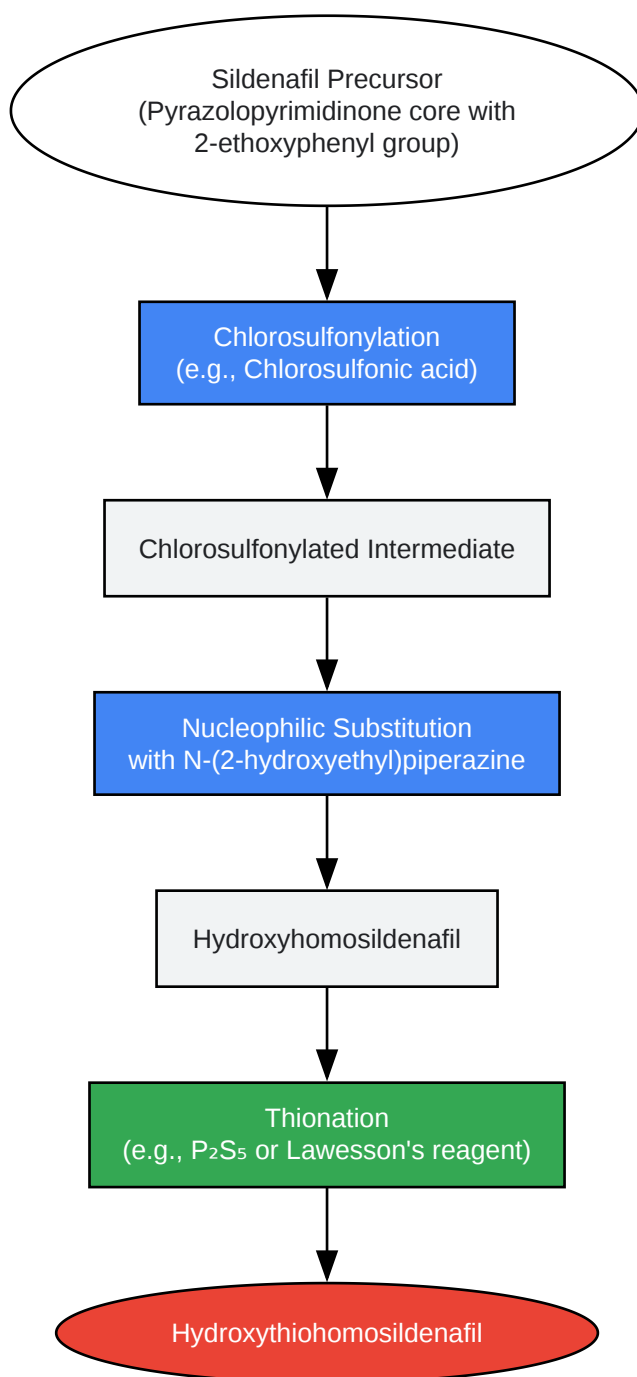
As a sildenafil analogue, **Hydroxythiohomosildenafil** is presumed to act as a phosphodiesterase type 5 (PDE5) inhibitor[3]. PDE5 is a key enzyme in the nitric oxide (NO)/cyclic guanosine monophosphate (cGMP) signaling pathway, which regulates smooth muscle relaxation and vasodilation in the corpus cavernosum of the penis, essential for erection[3][5][6][7].

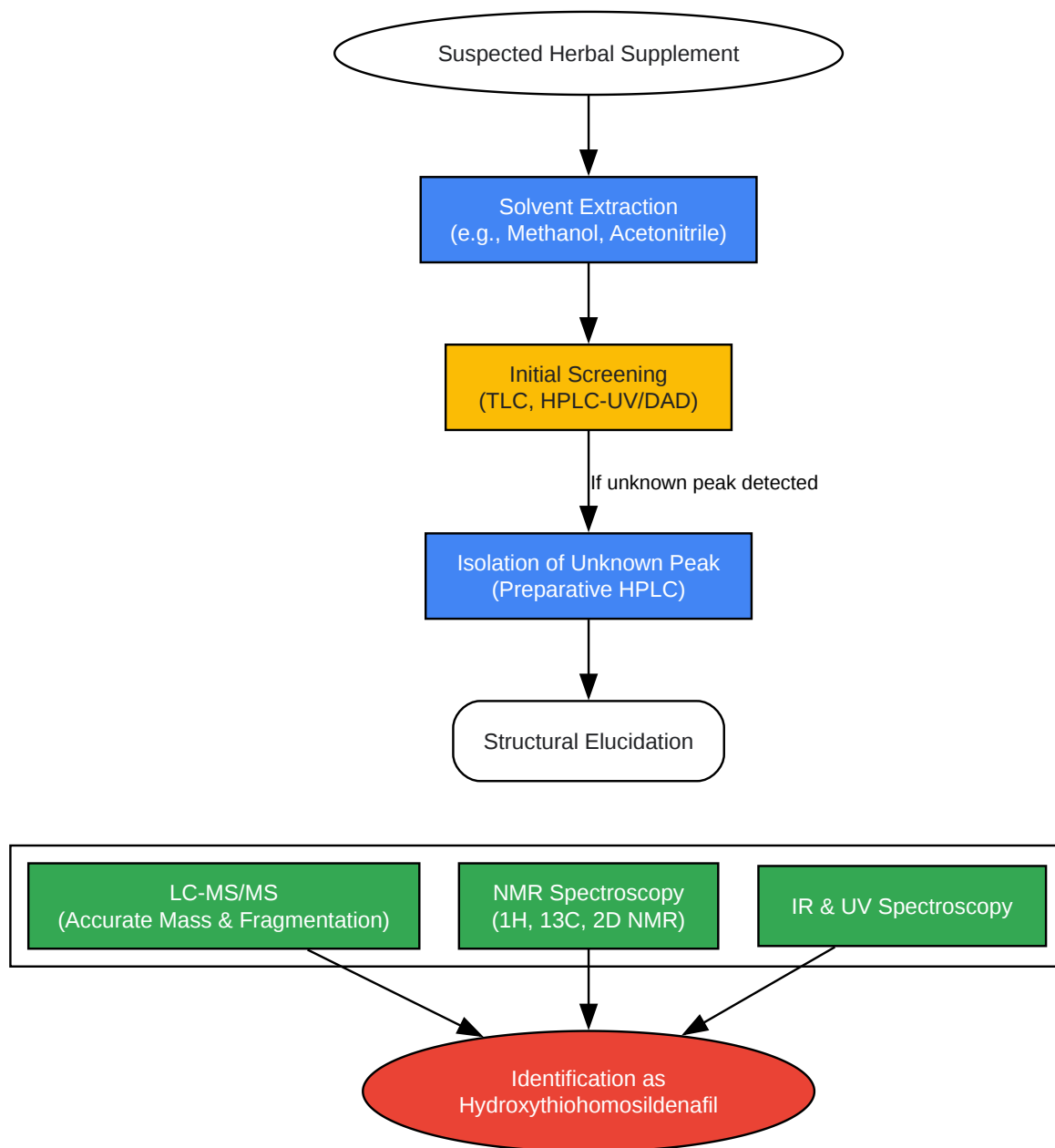
By inhibiting PDE5, **Hydroxythiohomosildenafil** would lead to an accumulation of cGMP, thereby enhancing and prolonging the pro-erectile effects of NO, which is released upon sexual stimulation[3]. The structural modifications in **Hydroxythiohomosildenafil** compared to sildenafil—specifically the replacement of a carbonyl oxygen with a sulfur atom (thionation) and the substitution of the N-methyl group on the piperazine ring with an N-hydroxyethyl group—are expected to influence its potency, selectivity, and pharmacokinetic profile[1][3]. However, specific quantitative data on the bioactivity (e.g., IC50 value for PDE5 inhibition) of **Hydroxythiohomosildenafil** are not publicly available. For comparison, sildenafil exhibits an IC50 for PDE5 in the low nanomolar range[8].

## Signaling Pathway

The following diagram illustrates the presumed mechanism of action of **Hydroxythiohomosildenafil** as a PDE5 inhibitor.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Isolation and identification of hydroxythiohomosildenafil in herbal dietary supplements sold as sexual performance enhancement products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
- 3. Hydroxythiohomosildenafil | 479073-82-0 | Benchchem [benchchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. PDE5 inhibitor - Wikipedia [en.wikipedia.org]
- 6. PDE5 inhibitors: List, how they work, foods, and more [medicalnewstoday.com]
- 7. Phosphodiesterase type 5 inhibitors for erectile dysfunction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [InChI key for Hydroxythiohomosildenafil XZVSAQIQEGFWQS-UHFFFAOYSA-N]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673985#inchi-key-for-hydroxythiohomosildenafil-xzvsaiqieqfwqs-uhfffaoy-sa-n]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)